

An In-depth Technical Guide to Benzyl 5-hydroxypentanoate: Chemical Properties and Structure

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Compound of Interest

Compound Name: *Benzyl 5-hydroxypentanoate*

Cat. No.: *B121578*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **Benzyl 5-hydroxypentanoate**. The information is intended to support research and development activities in the fields of medicinal chemistry, organic synthesis, and drug discovery.

Core Chemical Properties

Benzyl 5-hydroxypentanoate is an organic compound featuring a benzyl ester and a terminal hydroxyl group.^[1] Its physical and chemical characteristics are summarized below.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₆ O ₃	[2][3][4]
Molecular Weight	208.25 g/mol	[2][3][4][5]
Appearance	Colorless to clear Pale Yellow Oil or Liquid/Semi-Solid/Solid/Lump	[2][6][7]
Boiling Point (Predicted)	314.8 ± 25.0 °C	[2][8]
Density (Predicted)	1.100 ± 0.06 g/cm ³	[2][8]
Solubility	Acetone (Slightly), Chloroform (Slightly)	[2][4]
pKa (Predicted)	15.06 ± 0.10	[2]
CAS Number	134848-96-7	[2][3][4]

Chemical Structure

The structure of **Benzyl 5-hydroxypentanoate** consists of a pentanoic acid backbone with a hydroxyl group at the 5-position and a benzyl ester at the carboxylate group.

- IUPAC Name: **benzyl 5-hydroxypentanoate**[3][6]
- InChI Key: NQTOFIXXPCKZTG-UHFFFAOYSA-N[3][5][6]
- SMILES: C1=CC=C(C=C1)COC(=O)CCCCO[3]

Experimental Protocols

Synthesis of Benzyl 5-hydroxypentanoate

A common method for the synthesis of **Benzyl 5-hydroxypentanoate** involves the benzylation of sodium 5-hydroxypentanoate.[5]

Materials:

- Sodium 5-hydroxypentanoate
- Acetone
- Benzyl bromide
- Tetrabutylammonium bromide
- Ethyl acetate
- 1N aqueous sodium bisulfate
- Saturated aqueous sodium bicarbonate
- Saturated aqueous sodium chloride
- Anhydrous magnesium sulfate

Procedure:

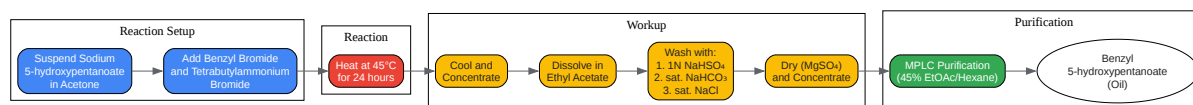
- A suspension of sodium 5-hydroxypentanoate (4.06 mmol) in acetone (3 mL) is prepared.[5]
- Benzyl bromide (8.11 mmol, 2.0 equiv) and tetrabutylammonium bromide (0.203 mmol, 0.05 equiv) are added to the suspension.[5]
- The reaction mixture is heated at 45°C for 24 hours.[5]
- After cooling, the mixture is concentrated.[5]
- The resulting residue is dissolved in ethyl acetate (200 mL).[5]
- The organic layer is washed sequentially with 50 mL portions of 1N aqueous sodium bisulfate, saturated aqueous sodium bicarbonate, and saturated aqueous sodium chloride.[5]
- The washed organic layer is dried over anhydrous magnesium sulfate and then concentrated to yield a pale yellow oil.[5]
- Purification is achieved by MPLC (Lobar C-column, 45% ethyl acetate/hexane) to afford the title compound as an oil.[5]

Characterization:

- ^1H NMR (300 MHz, CDCl_3): δ 7.38-7.26 (m, 5H), 5.12 (s, 2H), 3.64 (t, 2H, $J=6.3$ Hz), 2.41 (t, 2H, $J=7.2$ Hz), 1.80-1.71 (m, 2H), 1.64-1.54 (m, 3H).^[5]

Visualized Experimental Workflow

The synthesis protocol described above can be visualized as a sequential workflow.



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Caption: Workflow for the synthesis of **Benzyl 5-hydroxypentanoate**.

Applications in Research and Development

Benzyl 5-hydroxypentanoate serves as a valuable intermediate in organic synthesis. Notably, it is utilized in the preparation of P2-P1'-linked macrocyclic human renin inhibitors, highlighting its potential in the development of novel therapeutics.^{[2][4][7][8]} Its bifunctional nature, possessing both a hydroxyl group and a protected carboxylic acid, allows for selective chemical modifications at either end of the molecule.

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